

Use of Methoxyphenamine hydrochloride as a reference standard in analytical chemistry

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Compound of Interest

Compound Name: *Methoxyphenamine hydrochloride*

Cat. No.: *B3395912*

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Methoxyphenamine Hydrochloride: A Reference Standard for Analytical Excellence

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Methoxyphenamine hydrochloride, known chemically as 1-(2-methoxyphenyl)-N-methylpropan-2-amine hydrochloride, is a sympathomimetic amine of the amphetamine class. [1] It functions as a β -adrenergic receptor agonist and has been utilized as a bronchodilator. [2] [3] [4] In the realm of analytical chemistry, **Methoxyphenamine hydrochloride** serves as a critical reference standard for the accurate identification and quantification of this compound in various matrices, including pharmaceutical formulations and biological samples. [5] [6] [7] Its well-defined chemical and physical properties make it an ideal candidate for method development, validation, and routine quality control.

This document provides detailed application notes and experimental protocols for the use of **Methoxyphenamine hydrochloride** as a reference standard in common analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

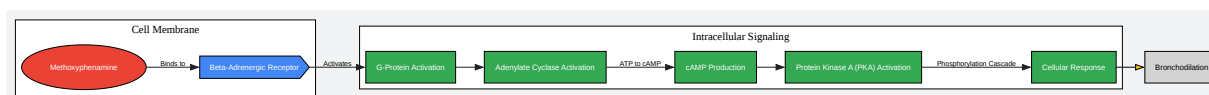
Physicochemical Properties

A thorough understanding of the physicochemical properties of a reference standard is fundamental to its proper handling, storage, and application in analytical methodologies.

Property	Value	Reference
Chemical Formula	C ₁₁ H ₁₈ ClNO	[5][8]
Molecular Weight	215.72 g/mol	[5][8]
CAS Number	5588-10-3	[8][9]
Appearance	Solid	[7]
IUPAC Name	1-(2-methoxyphenyl)-N-methylpropan-2-amine;hydrochloride	[8]
Synonyms	Orthoxine hydrochloride, Ortodrinex hydrochloride, 2-methoxy-N-methylamphetamine (OMMA)	[1][5][8]

Mechanism of Action: Adrenergic Signaling

Methoxyphenamine hydrochloride exerts its pharmacological effects by acting as a β -adrenergic receptor agonist.[2][3][4] This interaction stimulates the release of norepinephrine, a key neurotransmitter in the sympathetic nervous system, leading to the activation of both alpha and beta-adrenergic receptors.[10] This cascade of events results in physiological responses such as bronchodilation and vasoconstriction, which are therapeutically beneficial for respiratory conditions.[10]



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Beta-Adrenergic Receptor Signaling Pathway

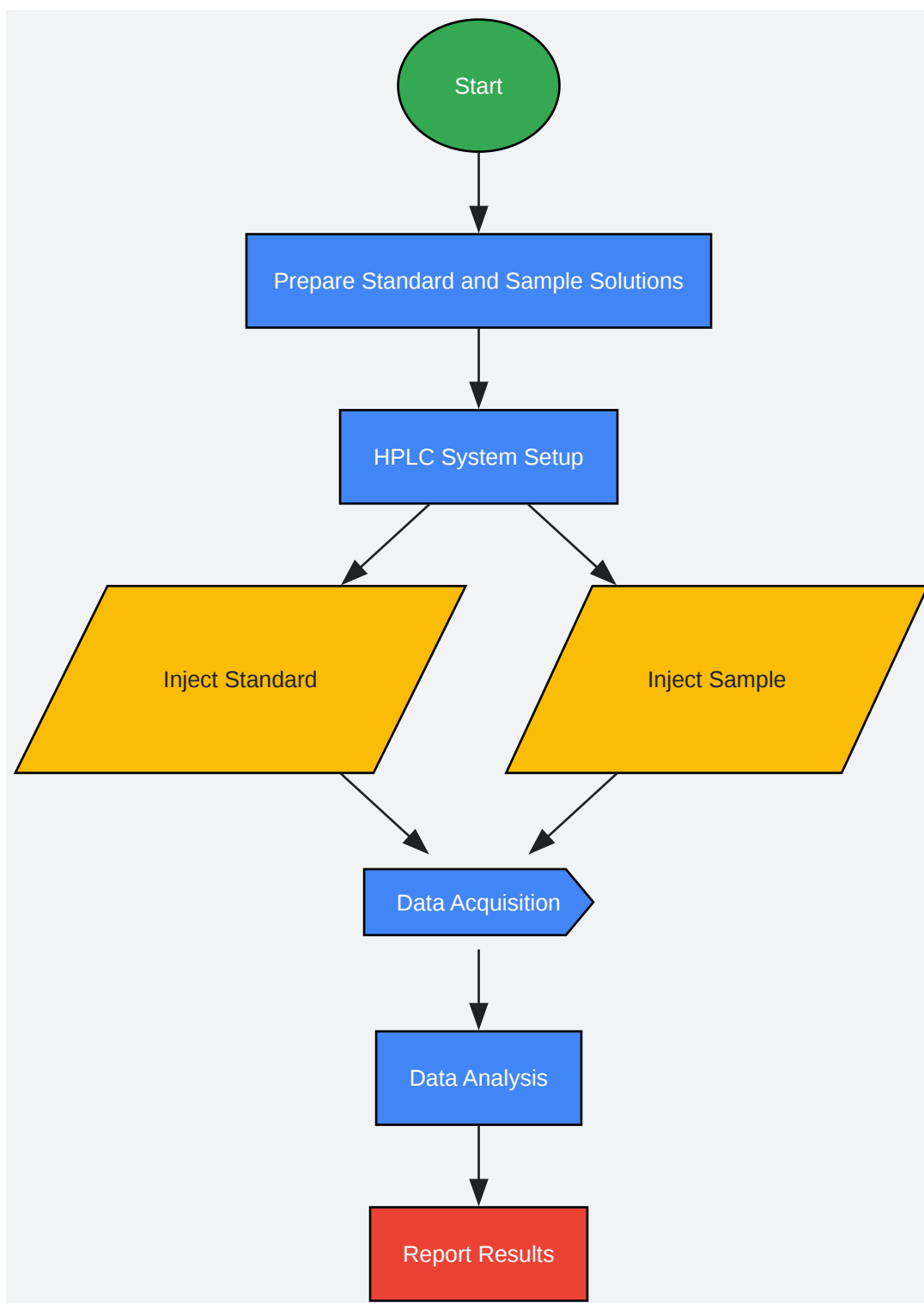
Analytical Applications and Protocols

The use of **Methoxyphenamine hydrochloride** as a reference standard is crucial for ensuring the accuracy and reliability of analytical data. Below are detailed protocols for its application in HPLC and GC-MS analysis.

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the separation, identification, and quantification of drug compounds.

Experimental Workflow for HPLC Analysis



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HPLC Experimental Workflow

Protocol for HPLC Analysis of **Methoxyphenamine Hydrochloride** in Pharmaceutical Dosage Forms

This protocol is adapted from a validated method for the simultaneous determination of multiple active pharmaceutical ingredients.[\[11\]](#)

1. Instrumentation and Chromatographic Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector.
- Column: Ultrasphere C18, 5 μm particle size.[\[11\]](#)
- Mobile Phase: Dichloromethane-methanol-0.25% (v/v) diethylamine aqueous solution (20:60:20, v/v/v).[\[11\]](#)
- Flow Rate: 1.0 mL/min.[\[11\]](#)
- Detection Wavelength: 264 nm.[\[11\]](#)
- Injection Volume: 20 μL .

2. Preparation of Standard Solutions:

- Accurately weigh a suitable amount of **Methoxyphenamine hydrochloride** reference standard.
- Dissolve in the mobile phase to prepare a stock solution of known concentration.
- Perform serial dilutions of the stock solution to prepare a series of calibration standards. A typical linearity range for **Methoxyphenamine hydrochloride** is 62.5-375 $\mu\text{g/mL}$.[\[11\]](#)

3. Preparation of Sample Solutions:

- For capsule dosage forms, accurately weigh the contents of a representative number of capsules.
- Dissolve a portion of the powdered content, equivalent to a target concentration of **Methoxyphenamine hydrochloride**, in the mobile phase.

- Filter the solution through a 0.45 µm filter prior to injection.

4. Analysis:

- Inject the standard solutions to construct a calibration curve.
- Inject the sample solutions.
- Identify the Methoxyphenamine peak in the sample chromatogram by comparing the retention time with that of the standard.
- Quantify the amount of **Methoxyphenamine hydrochloride** in the sample using the calibration curve.

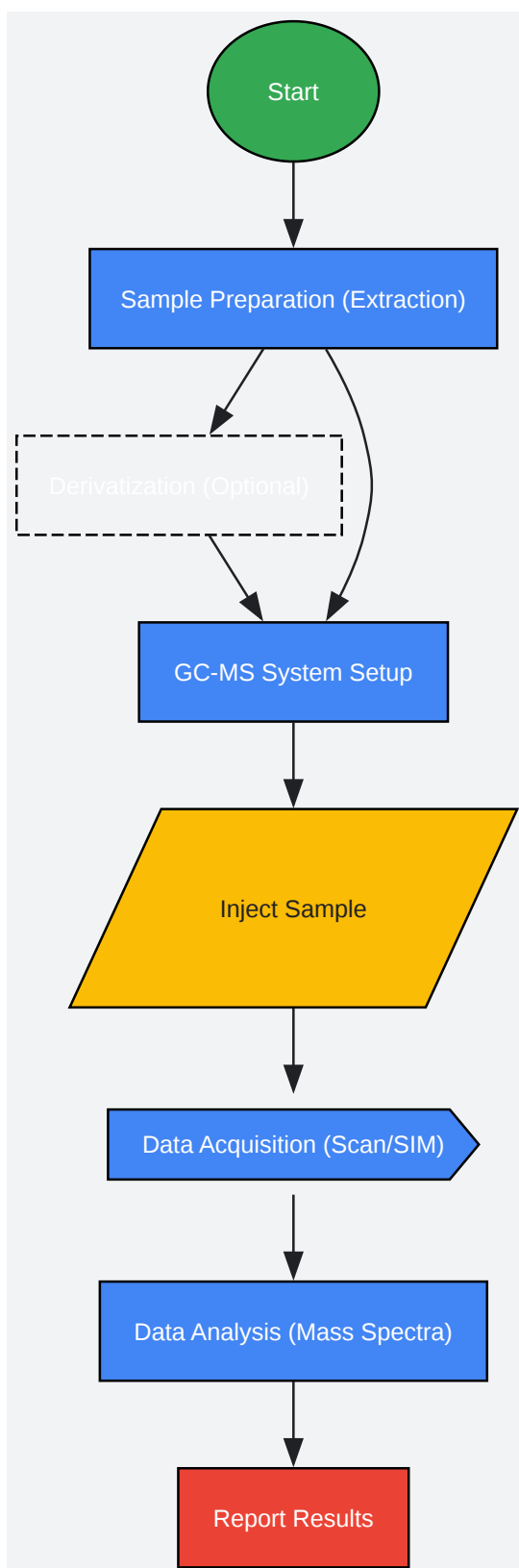
Quantitative Data Summary for HPLC Method

Parameter	Methoxyphenamine Hydrochloride	Reference
Linearity Range	62.5 - 375 µg/mL	[11]
Intra-day RSD	0.4 - 0.6%	[11]
Inter-day RSD	0.4 - 0.6%	[11]
Recovery	99.8 ± 0.9% to 100.4 ± 1.6%	[11]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds, often employed in doping control analysis.[\[12\]](#)

Experimental Workflow for GC-MS Analysis



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GC-MS Experimental Workflow

Protocol for GC-MS Analysis of Methoxyphenamine in Urine

This protocol is based on a method used for doping control analysis.[\[12\]](#)

1. Instrumentation and Conditions:

- GC-MS System: A standard GC-MS system.
- Column: HP-5MS, 24 m x 0.25 mm i.d., 0.25 µm film thickness.[\[12\]](#)
- Carrier Gas: Helium.[\[12\]](#)
- Temperature Program: 85°C for 0.1 min, then ramp to 330°C at 28°C/min.[\[12\]](#)
- Injection Mode: Split 1:10.[\[12\]](#)
- MS Mode: Electron Ionization (EI) in SCAN mode (m/z 40-400).[\[12\]](#)

2. Preparation of Standard Solutions:

- Prepare a stock solution of **Methoxyphenamine hydrochloride** reference standard in a suitable solvent (e.g., methanol).
- Prepare working standards by diluting the stock solution.

3. Sample Preparation (Liquid-Liquid Extraction):

- To 5 mL of urine, adjust the pH to 14.[\[12\]](#)
- Add 2 mL of tert-butylmethyl ether and vortex to extract the analyte.[\[12\]](#)
- Centrifuge to separate the layers.
- Transfer the organic layer (ether) for injection.

4. Analysis:

- Inject 5 µL of the ether layer into the GC-MS system.[\[12\]](#)

- Acquire mass spectra in full scan mode.
- Identify Methoxyphenamine by its characteristic mass spectrum and retention time compared to the reference standard.

Quantitative Data Summary for LC-MS/MS Confirmation Method

While the primary screening can be done by GC-MS, a more sensitive confirmation is often performed by LC-MS/MS.

Parameter	Methoxyphenamine	Reference
Limit of Detection (LOD)	0.7 ng/mL	[12] [13]
Intraday Precision (RSD)	2.5 - 5.8%	[12] [13]
Interday Precision (RSD)	10.8 - 16.2%	[12] [13]

Conclusion

Methoxyphenamine hydrochloride is an indispensable reference standard for the accurate and precise analytical determination of this compound. The protocols and data presented herein provide a comprehensive guide for researchers, scientists, and drug development professionals to establish robust and reliable analytical methods. Adherence to these methodologies, utilizing a certified reference standard, will ensure the integrity and validity of analytical results in both research and quality control settings.

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